

degradation pathways of 2-Phenyl-4-(trifluoromethyl)-1H-imidazole under stress conditions

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Compound of Interest

Compound Name: 2-Phenyl-4-(trifluoromethyl)-1H-imidazole

Cat. No.: B1330886

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Technical Support Center: Degradation of 2-Phenyl-4-(trifluoromethyl)-1H-imidazole

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the degradation pathways of **2-Phenyl-4-(trifluoromethyl)-1H-imidazole** under various stress conditions.

Frequently Asked Questions (FAQs)

Q1: What are the primary stress conditions that can degrade **2-Phenyl-4-(trifluoromethyl)-1H-imidazole**?

A1: Based on the general stability of imidazole-containing compounds, **2-Phenyl-4-(trifluoromethyl)-1H-imidazole** is susceptible to degradation under acidic, alkaline, oxidative, thermal, and photolytic stress conditions. The extent of degradation depends on the severity of the conditions (e.g., pH, temperature, light intensity).

Q2: What are the most likely degradation pathways for this molecule under hydrolytic (acidic and alkaline) conditions?

A2: Under acidic conditions, the imidazole ring is relatively stable due to protonation, which can inhibit hydrolysis. However, under forced acidic conditions (high temperature and strong acid), cleavage of the imidazole ring may occur. In alkaline conditions, the imidazole ring can be susceptible to nucleophilic attack, potentially leading to ring-opening.[1][2]

Q3: How does the trifluoromethyl group affect the degradation of the molecule?

A3: The electron-withdrawing nature of the trifluoromethyl (CF₃) group can influence the reactivity of the imidazole ring. It may affect the pK_a of the imidazole nitrogen, influencing its protonation state in acidic solutions and its susceptibility to nucleophilic attack in basic solutions.

Q4: What are the expected products of oxidative degradation?

A4: Oxidative stress, typically induced by reagents like hydrogen peroxide, can lead to the formation of N-oxides or ring-opened products. For some imidazole derivatives, oxidation can result in the formation of dicarboxylic acids.[3]

Q5: Is **2-Phenyl-4-(trifluoromethyl)-1H-imidazole** sensitive to light?

A5: Yes, imidazole derivatives are often sensitive to photodegradation.[4] Exposure to UV or high-intensity visible light can induce photo-oxidation or other rearrangements, leading to the formation of various degradation products.

Troubleshooting Guides

Issue 1: Inconsistent degradation profiles in acidic stress studies.

- Possible Cause: The protonation state of the imidazole ring can vary significantly with small changes in pH, affecting its stability.
- Troubleshooting Steps:
 - Precisely control and buffer the pH of your stress solutions.
 - Ensure consistent temperature control, as hydrolysis is temperature-dependent.
 - Analyze samples at multiple time points to understand the degradation kinetics.

Issue 2: Multiple, unidentified peaks in the chromatogram after oxidative stress testing.

- Possible Cause: Oxidation can produce a complex mixture of degradation products.
- Troubleshooting Steps:
 - Use a gradient elution method in your HPLC analysis to improve the separation of polar and non-polar degradants.
 - Employ LC-MS/MS to obtain mass spectral data for the unknown peaks to aid in their identification.
 - Compare the chromatograms of the stressed sample with those of a placebo and a control sample (without the oxidizing agent) to distinguish between drug degradants and matrix effects.

Issue 3: Low or no degradation observed under thermal stress.

- Possible Cause: The compound may be thermally stable at the tested temperature.
- Troubleshooting Steps:
 - Gradually increase the temperature in increments (e.g., 10 °C) to find the onset of degradation.
 - Ensure the compound is tested in both solid and solution states, as stability can differ.
 - Prolong the exposure time to the elevated temperature.

Quantitative Data Summary

The following table presents hypothetical quantitative data from forced degradation studies on **2-Phenyl-4-(trifluoromethyl)-1H-imidazole** to illustrate typical outcomes.

Stress Condition	Reagent/Condition	Duration	Temperature	% Degradation	Major Degradants
Acidic	0.1 M HCl	24 hours	80 °C	~5%	Minor ring-opened products
Alkaline	0.1 M NaOH	8 hours	60 °C	~15%	Imidazole ring-opened products
Oxidative	3% H ₂ O ₂	4 hours	Room Temp	~25%	N-oxides, hydroxylated species
Thermal (Solid)	Dry Heat	48 hours	100 °C	< 2%	Minimal degradation
Thermal (Solution)	Water	24 hours	80 °C	~8%	Hydrolytic products
Photolytic (Solution)	UV Light (254 nm)	12 hours	Room Temp	~20%	Photo-oxidized products, isomers

Experimental Protocols

1. Acidic Degradation:

- Objective: To assess the degradation of the compound in an acidic environment.
- Procedure:
 - Prepare a stock solution of **2-Phenyl-4-(trifluoromethyl)-1H-imidazole** in a suitable solvent (e.g., methanol or acetonitrile).
 - Add an aliquot of the stock solution to a solution of 0.1 M hydrochloric acid to achieve the desired final concentration of the drug.

- Incubate the solution at a controlled temperature (e.g., 80 °C) for a specified duration (e.g., 24 hours).
- At predetermined time points, withdraw samples, neutralize with a suitable base (e.g., 0.1 M NaOH), and dilute with mobile phase for analysis.
- Analyze the samples by a stability-indicating HPLC method.

2. Alkaline Degradation:

- Objective: To evaluate the stability of the compound in a basic medium.
- Procedure:
 - Prepare a stock solution of the compound as described for the acidic degradation study.
 - Add an aliquot of the stock solution to a solution of 0.1 M sodium hydroxide.
 - Incubate the solution at a controlled temperature (e.g., 60 °C) for a specified duration (e.g., 8 hours).
 - At predetermined time points, withdraw samples, neutralize with a suitable acid (e.g., 0.1 M HCl), and dilute for analysis.
 - Analyze the samples by HPLC.

3. Oxidative Degradation:

- Objective: To determine the susceptibility of the compound to oxidation.
- Procedure:
 - Prepare a stock solution of the compound.
 - Add an aliquot of the stock solution to a solution of hydrogen peroxide (e.g., 3%).
 - Keep the solution at room temperature or a slightly elevated temperature and protect it from light.

- Monitor the degradation over several hours.
- At each time point, quench the reaction if necessary (e.g., by adding sodium bisulfite) and analyze by HPLC.

4. Thermal Degradation:

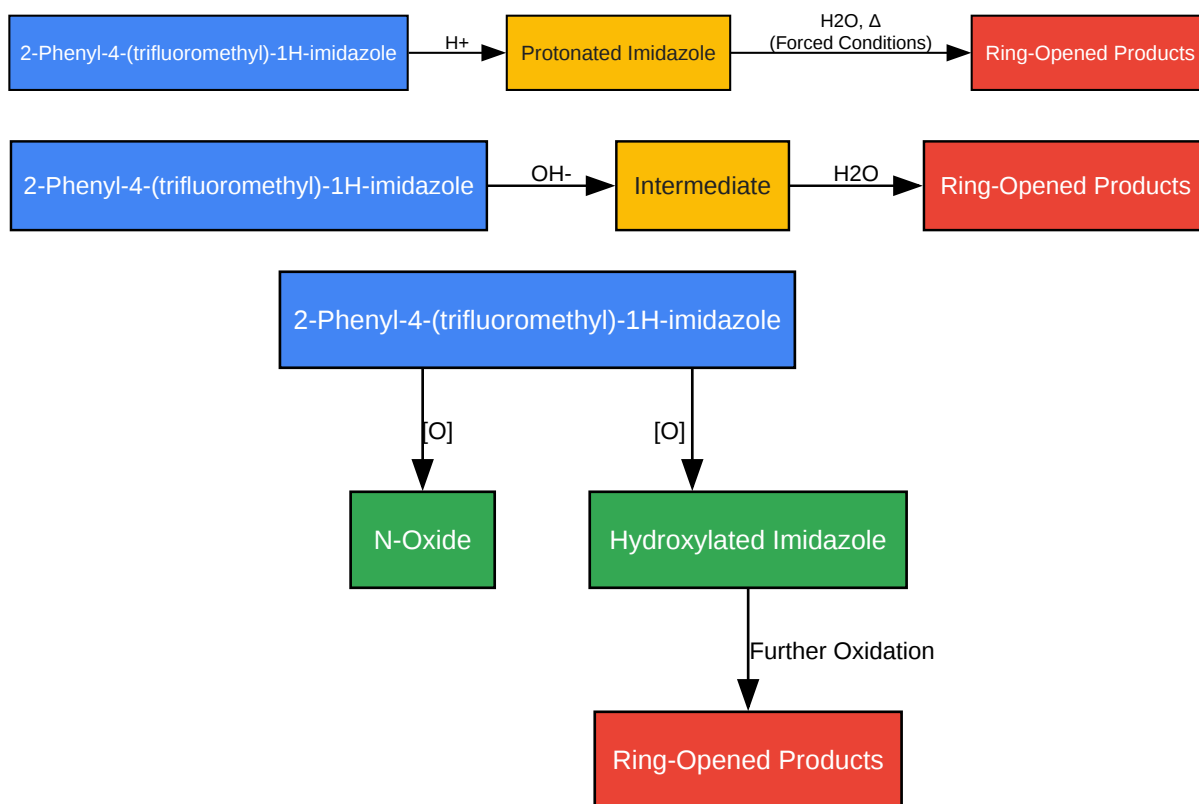
- Objective: To assess the stability of the compound at elevated temperatures.
- Procedure (Solid State):
 - Place a known amount of the solid compound in a controlled temperature oven (e.g., 100 °C).
 - After a specified duration (e.g., 48 hours), remove the sample, allow it to cool, dissolve it in a suitable solvent, and analyze by HPLC.
- Procedure (Solution State):
 - Prepare a solution of the compound in a suitable solvent (e.g., water or a buffer).
 - Incubate the solution at an elevated temperature (e.g., 80 °C).
 - Analyze samples at various time points by HPLC.

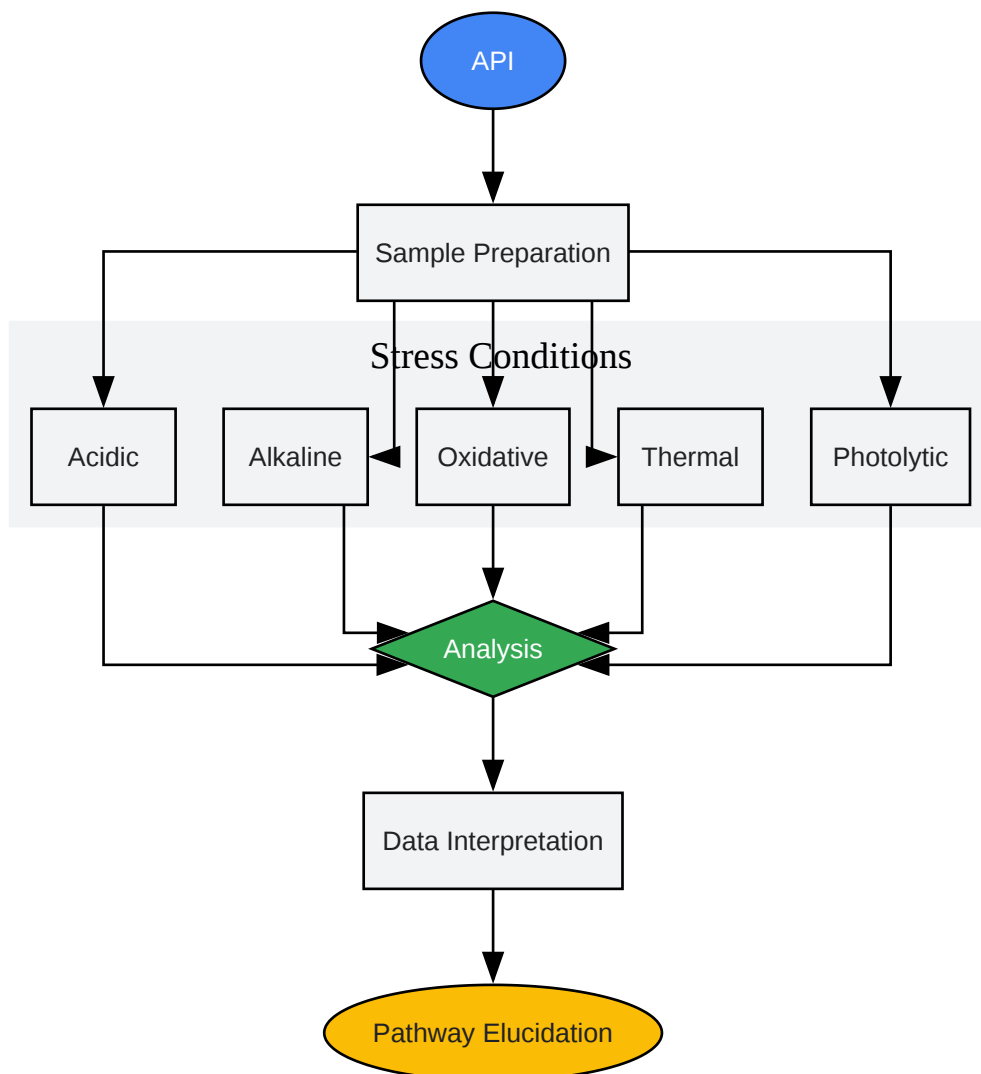
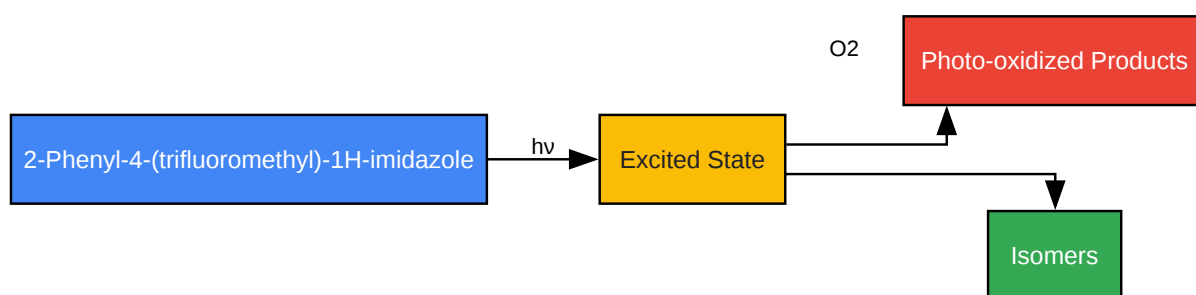
5. Photolytic Degradation:

- Objective: To evaluate the photostability of the compound.
- Procedure:
 - Prepare a solution of the compound in a photochemically transparent solvent (e.g., water, acetonitrile, or methanol).
 - Expose the solution to a controlled light source (e.g., a UV lamp at 254 nm or a xenon lamp simulating sunlight).
 - Simultaneously, keep a control sample in the dark at the same temperature.

- Analyze both the exposed and control samples at various time points by HPLC.

Visualizations





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